# Application Note: Synthesis of 2,9-Dioxaspiro[5.5]undecane-3-carboxylic Acid

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *2,9-Dioxaspiro[5.5]undecane-3-carboxylic acid* |
| *CAS No.:* | *2413870-63-8* |
| *Cat. No.:* | *B2861559* |

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## Introduction & Retrosynthetic Analysis

The 2,9-dioxaspiro[5.5]undecane core represents a "privileged scaffold" in medicinal chemistry. Unlike simple spiroketals, this structure incorporates oxygen atoms in both rings of the spiro[5.5] system, significantly lowering lipophilicity (LogP) and enhancing aqueous solubility.

The synthesis hinges on the construction of the spiro-ether linkage via an electrophilic cyclization (iodocyclization) of a homoallylic alcohol precursor. The carboxylic acid functionality is installed via nucleophilic displacement of the resulting iodide followed by hydrolysis.

## Retrosynthetic Pathway

- Target: **2,9-Dioxaspiro[5.5]undecane-3-carboxylic acid**[1][2]
- Precursor: 2,9-Dioxaspiro[5.5]undecane-3-carbonitrile (via Nitrile Hydrolysis)
- Intermediate: 3-(Iodomethyl)-2,9-dioxaspiro[5.5]undecane (via Iodocyclization)

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- Starting Materials: Tetrahydropyran-4-one and 3-Butenylmagnesium bromide.

# Experimental Protocol

## Phase 1: Preparation of the Homoallylic Alcohol

Objective: Addition of the alkenyl chain to the ketone to create the cyclization precursor.

| Reagent | Equiv.[2] | Role |
|---|---|---|
| Tetrahydropyran-4-one | 1.0 | Starting Material |
| 3-Butenylmagnesium bromide (0.5 M in THF) | 1.2 | Grignard Reagent |
| THF (Anhydrous) | Solvent | Reaction Medium |
| $NH_4Cl$ (sat. aq.) | - | Quenching Agent |

Procedure:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and addition funnel under an argon atmosphere.
- Dissolution: Charge the flask with Tetrahydropyran-4-one (10.0 g, 100 mmol) dissolved in anhydrous THF (100 mL). Cool the solution to 0 °C using an ice bath.
- Addition: Dropwise add 3-Butenylmagnesium bromide (240 mL, 120 mmol) over 45 minutes. Maintain internal temperature below 5 °C.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4 hours. Monitor by TLC (EtOAc/Hexane 1:4) for the disappearance of the ketone.
- Workup: Carefully quench the reaction with saturated aqueous $NH_4Cl$ (100 mL) at 0 °C. Extract the aqueous layer with $Et_2O$ (3 x 100 mL).
- Purification: Dry combined organics over $MgSO_4$, filter, and concentrate in vacuo. Purify the residue via flash column chromatography ($SiO_2$, 10-20% EtOAc in Hexane) to yield 4-(3-butenyl)tetrahydropyran-4-ol as a colorless oil.

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## Phase 2: Iodocyclization to the Spiro-Core

Objective: Formation of the spiro[5.5]undecane ring system.

| Reagent | Equiv.[2] | Role |
|---|---|---|
| 4-(3-Butenyl)tetrahydropyran-4-ol | 1.0 | Substrate |
| Iodine ($I_2$) | 2.5 | Electrophile |
| Sodium Bicarbonate ($NaHCO_3$) | 3.0 | Base |
| Acetonitrile (MeCN) | Solvent | Solvent |

Procedure:

- Dissolution: Dissolve the alcohol from Phase 1 (15.6 g, 100 mmol) in MeCN (300 mL). Add solid $NaHCO_3$ (25.2 g, 300 mmol).
- Cyclization: Cool the suspension to 0 °C. Add Iodine (63.5 g, 250 mmol) portion-wise over 30 minutes.
- Incubation: Stir the dark mixture at 0 °C for 1 hour, then allow to warm to RT and stir overnight (12-16 h) in the dark.
- Quench: Pour the reaction mixture into a solution of saturated aqueous $Na_2S_2O_3$ (sodium thiosulfate) to reduce excess iodine (color changes from dark brown to yellow/clear).
- Extraction: Extract with EtOAc (3 x 150 mL). Wash combined organics with brine, dry over $Na_2SO_4$, and concentrate.
- Outcome: This yields 3-(iodomethyl)-2,9-dioxaspiro[5.5]undecane. The product is typically pure enough for the next step; however, rapid filtration through a silica plug is recommended to remove baseline impurities.

## Phase 3: Cyanation (Nitrile Formation)

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Objective: Substitution of the iodide with a nitrile group to introduce the carbon required for the carboxylic acid.

| Reagent | Equiv.[2] | Role |
|---|---|---|
| 3-(Iodomethyl)-2,9-dioxaspiro[5.5]undecane | 1.0 | Substrate |
| Sodium Cyanide (NaCN) | 1.5 | Nucleophile |
| DMSO | Solvent | Polar Aprotic Solvent |

Safety Warning: NaCN is highly toxic. Work in a well-ventilated fume hood. Bleach (sodium hypochlorite) must be available to neutralize spills and glassware.

Procedure:

- Reaction: Dissolve the iodide (29.6 g, 100 mmol) in DMSO (150 mL). Add NaCN (7.35 g, 150 mmol).
- Heating: Heat the mixture to 80 °C for 6–8 hours.
- Workup: Cool to RT. Dilute with water (500 mL) and extract with EtOAc (4 x 100 mL). Note: DMSO requires extensive water washing to remove.
- Purification: Concentrate the organic phase. Purify via column chromatography ($SiO_2$, 20% EtOAc in Hexane) to isolate 2,9-dioxaspiro[5.5]undecane-3-carbonitrile.

## Phase 4: Hydrolysis to Carboxylic Acid

Objective: Conversion of the nitrile to the final carboxylic acid.

| Reagent | Equiv.[2] | Role |
|---|---|---|
| Nitrile Intermediate | 1.0 | Substrate |
| Potassium Hydroxide (KOH) | 5.0 | Base |
| Ethanol / Water (1:1) | Solvent | Solvent System |

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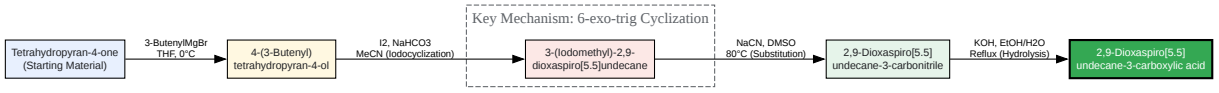
Procedure:

- Reflux: Dissolve the nitrile (18.1 g, 100 mmol) in a 1:1 mixture of EtOH and $H_2O$ (200 mL). Add KOH (28.0 g, 500 mmol).
- Hydrolysis: Heat to reflux (approx. 90 °C) for 12 hours. Ammonia gas evolution indicates reaction progress.
- Isolation: Cool to RT. Concentrate to remove Ethanol.
- Acidification: Wash the aqueous residue with $Et_2O$ (to remove unreacted neutral organics). Acidify the aqueous phase to pH 2 using 2M HCl.
- Extraction: Extract the acidic aqueous layer with EtOAc (3 x 100 mL).
- Final Purification: Dry over $Na_2SO_4$ and concentrate to yield **2,9-dioxaspiro[5.5]undecane-3-carboxylic acid** as a viscous oil or low-melting solid. Recrystallization from $Et_2O$/Hexane may be possible if solid.

# Mechanistic & Logical Pathway

The following diagram illustrates the transformation logic, highlighting the critical intermediate 3-(iodomethyl)-2,9-dioxaspiro[5.5]undecane.

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Caption: Step-wise synthetic route from tetrahydropyran-4-one to the target acid via iodocyclization.

# Quality Control & Validation

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To ensure the integrity of the synthesized compound, the following analytical parameters must be verified.

## 1H NMR Validation (400 MHz, $CDCl_3$)

- Carboxylic Acid Proton: Broad singlet at δ 10.0–12.0 ppm (exchangeable).
- Spiro-Ether Protons: The methylene protons adjacent to the oxygen atoms in the spiro rings will appear as multiplets in the δ 3.4–4.0 ppm range.
- Alpha-Proton: The proton at position 3 (alpha to the carboxylic acid) typically appears as a multiplet or doublet of doublets around δ 2.5–3.0 ppm.
- High-Field Signals: The remaining ring methylene protons will appear as complex multiplets between δ 1.4–2.0 ppm.

## Mass Spectrometry (LC-MS)

- Ionization: ESI (Negative Mode is often more sensitive for carboxylic acids).
- Expected Mass: $[M-H]^-$ = 199.1 (Calculated for $C_{10}H_{16}O_4$, MW = 200.23).

## Key Troubleshooting Points

- Incomplete Cyclization: If the iodocyclization step is sluggish, ensure the $NaHCO_3$ is fresh and the reaction is kept in the dark to prevent iodine radical degradation.
- Nitrile Hydrolysis: If the nitrile is resistant to hydrolysis (steric hindrance), switch to acidic hydrolysis (conc. HCl, reflux) or use $H_2O_2$/NaOH conditions.[3]

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- To cite this document: BenchChem. [Application Note: Synthesis of 2,9-Dioxaspiro[5.5]undecane-3-carboxylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2861559/docs#application-note-synthesis-of-2-9-dioxaspiro-5-5-undecane-3-carboxylic-acid]

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